

Certificate of Analysis: 1-Methyllysergol-d3 - A Technical Guide

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Compound of Interest

Compound Name: 1-Methyllysergol-d3

Cat. No.: B15622593

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the certified reference material **1-Methyllysergol-d3**. The information presented herein is essential for ensuring the accuracy and reliability of research and development activities involving this compound.

Quantitative Data Summary

The following tables summarize the key quantitative data for **1-Methyllysergol-d3**, providing a clear and concise overview of its identity, purity, and physical characteristics.

Table 1: Identification and Physical Properties

Parameter	Specification
Chemical Name	((6aR,9R)-4,7-Dimethyl-4,6,6a,7,8,9-hexahydroindolo[4,3-fg]quinolin-9-yl)methanol-d3
Molecular Formula	C ₁₈ H ₁₉ D ₃ N ₂ O
Molecular Weight	287.42 g/mol
CAS Number	5572-96-3 (Unlabelled)[1]
Appearance	White to off-white solid
Solubility	Soluble in Methanol, DMSO

Table 2: Purity and Isotopic Abundance

Analysis	Method	Result
Chemical Purity (HPLC)	HPLC-UV	99.8%
Isotopic Purity (Mass Spec)	LC-MS	99.5 atom % D
Deuterium Incorporation (NMR)	¹ H NMR & ² H NMR	>99%
Residual Solvents	GC-MS	<0.1%
Water Content (Karl Fischer)	Coulometric Titration	0.05%

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below. These protocols are fundamental to verifying the quality and integrity of **1-Methyllysergol-d3**.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

Objective: To determine the chemical purity of **1-Methyllysergol-d3** by separating it from any non-deuterated and other related impurities.

Instrumentation:

- HPLC system with UV detector
- Column: C18 reversed-phase column (e.g., Zorbax Eclipse XDB-C18)[2]
- Mobile Phase A: 0.1% Ammonium Acetate in Water
- Mobile Phase B: Acetonitrile
- Detector Wavelength: 280 nm

Procedure:

- Standard Preparation: A stock solution of **1-Methyllysergol-d3** is prepared in methanol at a concentration of 1 mg/mL. Working standards are prepared by diluting the stock solution with the mobile phase.
- Sample Preparation: The sample is accurately weighed and dissolved in the mobile phase to a final concentration of approximately 0.5 mg/mL.
- Chromatographic Conditions: A gradient elution is employed, starting with 95% Mobile Phase A and transitioning to 95% Mobile Phase B over 20 minutes. The flow rate is maintained at 1.0 mL/min.[2]
- Analysis: The sample is injected into the HPLC system, and the chromatogram is recorded. The peak area of **1-Methyllysergol-d3** is compared to the total area of all peaks to calculate the percentage purity.

Mass Spectrometry (MS) for Isotopic Purity

Objective: To confirm the molecular weight and determine the isotopic purity of **1-Methyllysergol-d3**.

Instrumentation:

- Liquid Chromatography-Mass Spectrometry (LC-MS) system with an electrospray ionization (ESI) source.

Procedure:

- **Sample Preparation:** A dilute solution of the sample (approximately 10 µg/mL) is prepared in a suitable solvent (e.g., 50:50 acetonitrile:water).
- **Infusion:** The sample solution is directly infused into the mass spectrometer.
- **Mass Spectral Acquisition:** The mass spectrum is acquired in positive ion mode, scanning a mass range that includes the expected molecular weights of the deuterated and non-deuterated compound.
- **Data Analysis:** The relative intensities of the ion peaks corresponding to **1-Methyllysergol-d3** and its non-deuterated counterpart are used to calculate the isotopic purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Deuterium Incorporation

Objective: To confirm the position and extent of deuterium incorporation in the **1-Methyllysergol-d3** molecule.[\[3\]](#)

Instrumentation:

- NMR Spectrometer (400 MHz or higher)

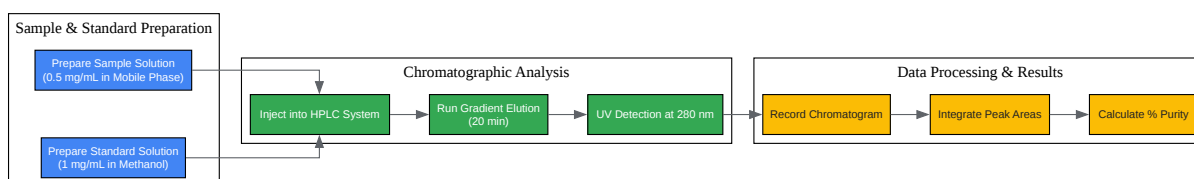
Procedure:

- **Sample Preparation:** Approximately 5-10 mg of the sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆).
- **¹H NMR Acquisition:** A standard proton NMR spectrum is acquired. The absence or significant reduction of the signal corresponding to the methyl protons confirms successful deuterium substitution.[\[3\]](#)
- **²H NMR Acquisition:** A deuterium NMR spectrum is acquired. A distinct signal in the region corresponding to the methyl group provides direct evidence of deuterium incorporation.[\[4\]](#)

- Data Analysis: The integration of the residual proton signal in the ^1H NMR spectrum, relative to a non-deuterated internal standard or a non-deuterated portion of the molecule, is used to quantify the level of deuterium incorporation.[3]

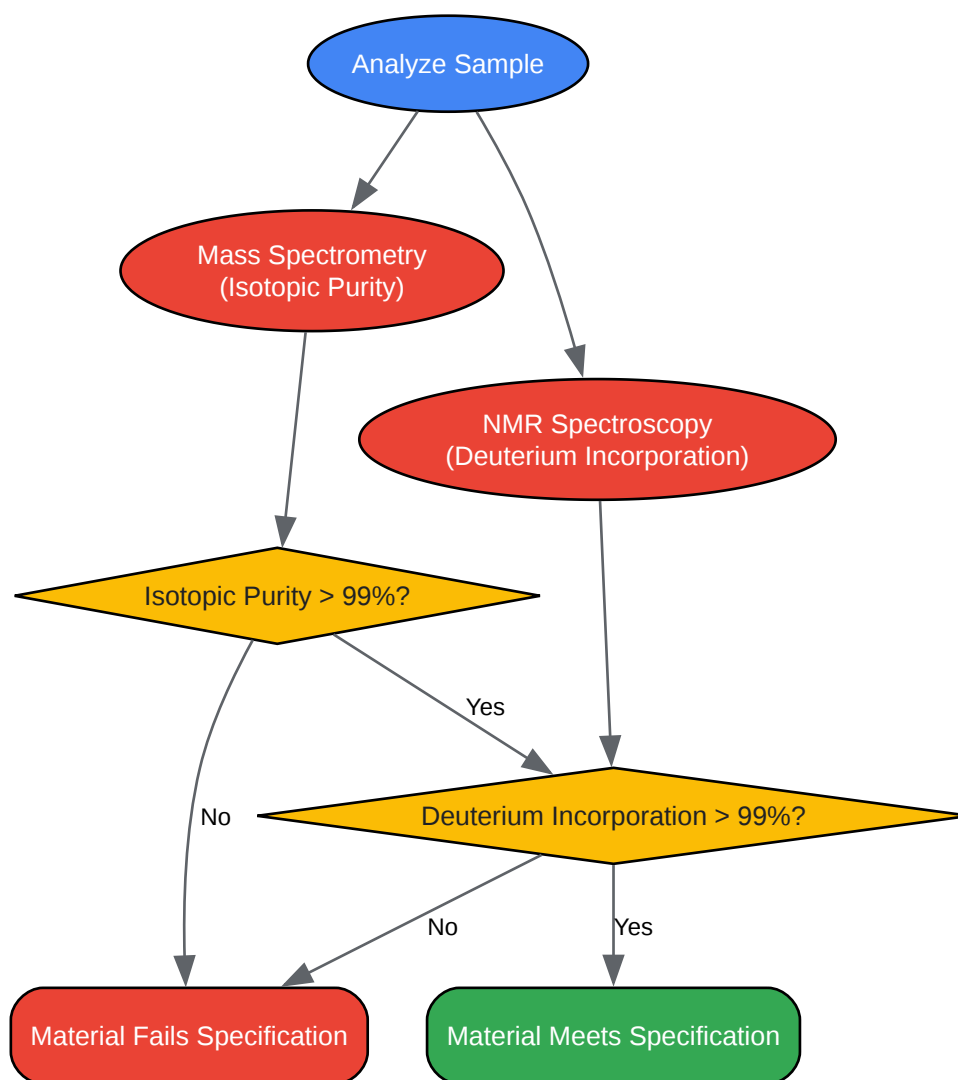
Visualized Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key experimental workflows and logical relationships in the analysis of **1-Methyllysergol-d3**.



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Caption: Workflow for HPLC Purity Determination.



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Caption: Decision logic for isotopic analysis.

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